

Reproducibility of DDO-6079 Experimental Results: A Comparative Guide

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Compound of Interest

Compound Name: DDO-6079

Cat. No.: B15584262

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Disclaimer: This guide summarizes the publicly available experimental data for the CDC37 inhibitor, **DDO-6079**. Currently, the data originates from a single primary research publication. As of this review, no independent studies reproducing these experimental results across different laboratories have been identified in the public domain. Therefore, a direct comparison of results from multiple labs is not possible. This guide presents the findings from the original study to serve as a baseline for future reproducibility efforts.

Introduction

DDO-6079 is a novel, first-in-class small molecule inhibitor of Cell Division Cycle 37 (CDC37), a molecular chaperone essential for the stability and activity of a wide range of protein kinases, many of which are implicated in cancer. **DDO-6079** is reported to be an allosteric inhibitor that disrupts the interaction between CDC37 and its co-chaperone, Heat Shock Protein 90 (HSP90), as well as the interaction between CDC37 and client kinases like Cyclin-Dependent Kinase 4/6 (CDK4/6). This disruption leads to the selective degradation of oncogenic kinases, presenting a potential therapeutic strategy for cancer treatment.

This guide provides a detailed overview of the key experimental findings and methodologies reported in the primary literature for **DDO-6079**.

Data Presentation

The following tables summarize the key quantitative findings from the original study on **DDO-6079**.

Table 1: Binding Affinity of **DDO-6079** to CDC37

Measurement Technique	Parameter	Value
Isothermal Titration Calorimetry (ITC)	Binding Affinity (K D)	0.89 ± 0.12 μM
Bio-Layer Interferometry (BLI)	Binding Affinity (K D)	1.27 ± 0.15 μM

Table 2: In Vitro Efficacy of **DDO-6079**

Assay	Cell Line	Parameter	Value
Inhibition of CDC37-CDK4 Interaction	HCT116	IC 50	1.87 ± 0.21 μM
Inhibition of HSP90-CDC37 Interaction	Recombinant Proteins	IC 50	~50 μM
Cellular Proliferation (CDK4-dependent)	HCT116	GI 50	0.56 ± 0.07 μM
Cellular Proliferation (CDK6-dependent)	HT-29	GI 50	0.78 ± 0.09 μM

Table 3: In Vivo Efficacy of **DDO-6079** in a Colorectal Cancer Xenograft Model

Treatment Group	Dosage	Tumor Growth Inhibition (%)
DDO-6079	50 mg/kg	58.7%
Palbociclib	100 mg/kg	45.3%
DDO-6079 + Palbociclib	50 mg/kg + 100 mg/kg	79.2%

Experimental Protocols

The following are summaries of the key experimental methodologies as described in the primary literature. Detailed, step-by-step protocols for replication were not available in the public domain at the time of this review.

Isothermal Titration Calorimetry (ITC) To determine the binding affinity of **DDO-6079** to full-length CDC37 protein, ITC experiments were performed. A solution of **DDO-6079** was titrated into a solution containing the CDC37 protein in the sample cell. The heat changes upon binding were measured to determine the binding affinity (K_D), stoichiometry (n), and thermodynamic parameters (ΔH and ΔS).

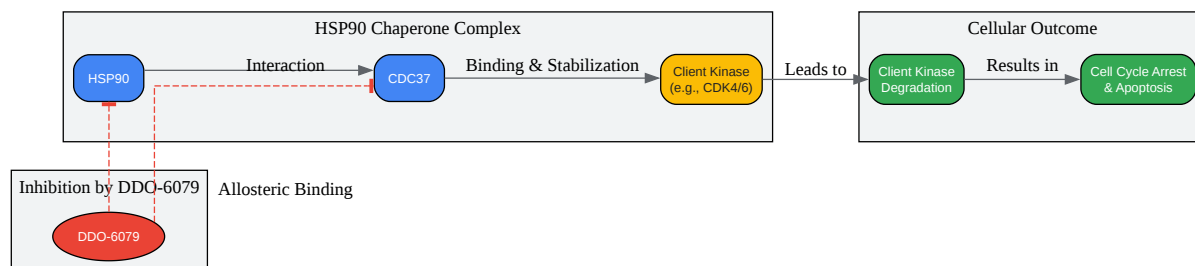
Bio-Layer Interferometry (BLI) BLI was used as an orthogonal method to measure the binding kinetics and affinity of **DDO-6079** to CDC37. Biotinylated CDC37 was immobilized on streptavidin-coated biosensors. The sensors were then dipped into solutions containing varying concentrations of **DDO-6079**. The association and dissociation rates were monitored in real-time to calculate the binding affinity (K_D).

Co-Immunoprecipitation (Co-IP) To assess the disruption of the CDC37-HSP90 and CDC37-CDK4 protein-protein interactions (PPIs) in a cellular context, Co-IP assays were conducted. HCT116 cells were treated with **DDO-6079**. Cell lysates were then incubated with an antibody against one of the proteins of interest (e.g., CDC37). The resulting immune complexes were pulled down using protein A/G beads, and the presence of the interacting protein (e.g., HSP90 or CDK4) was detected by western blotting.

In Vivo Xenograft Studies The anti-tumor efficacy of **DDO-6079** was evaluated in a colorectal cancer xenograft model. HCT116 cells were subcutaneously implanted into nude mice. Once the tumors reached a palpable size, the mice were randomized into vehicle control and treatment groups. **DDO-6079** was administered orally, and tumor volumes were measured regularly to assess tumor growth inhibition.

Mandatory Visualizations

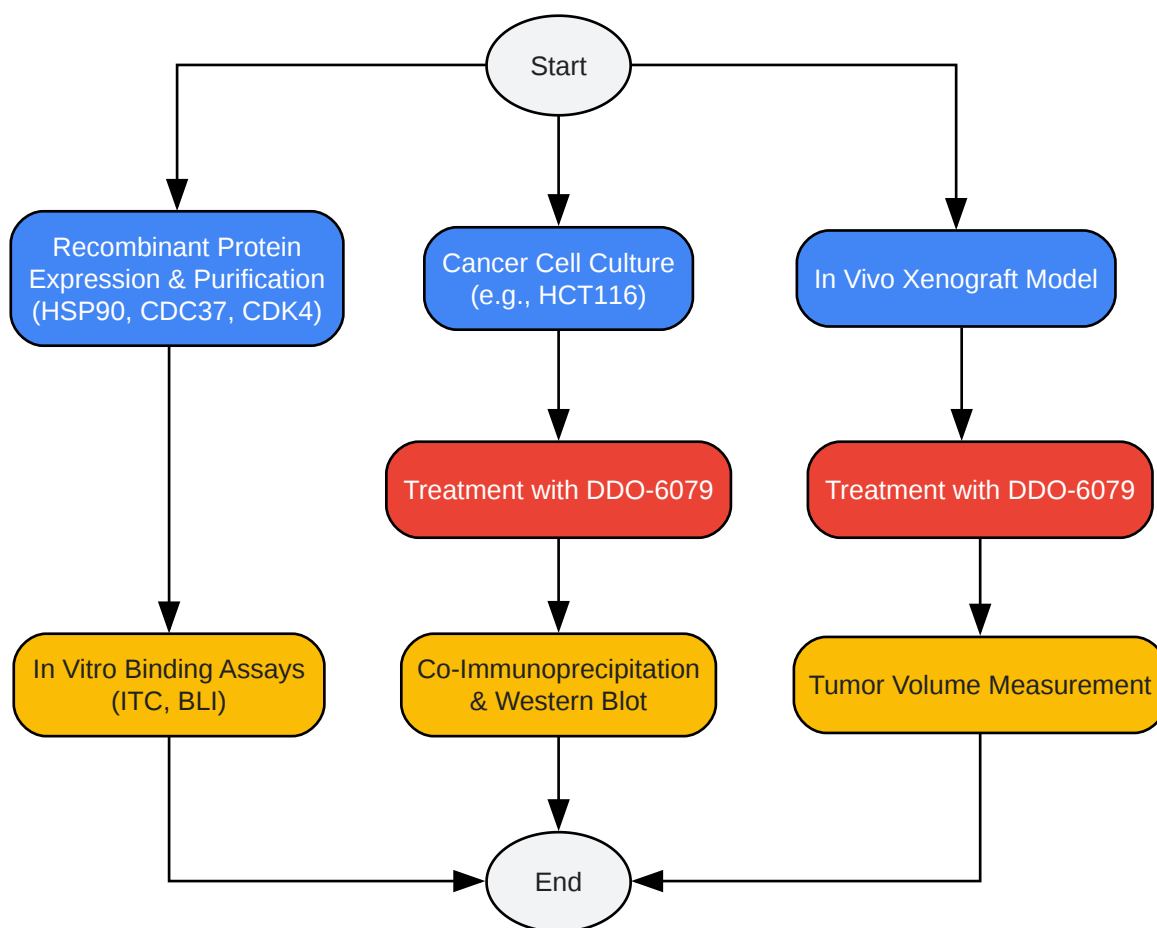
Signaling Pathway of **DDO-6079** Action



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Caption: Mechanism of action of **DDO-6079**.

General Experimental Workflow for PPI Disruption



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Caption: General workflow for evaluating **DDO-6079**.

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